

# Detecting NICE-3 (C1orf43): A Guide for Researchers

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## Compound of Interest

Compound Name: *NIC3*

Cat. No.: *B15601649*

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Application Notes and Protocols for the detection of NICE-3 (Chromosome 1 open reading frame 43), a protein implicated in oncogenic pathways.

## Introduction

NICE-3, also known as Chromosome 1 open reading frame 43 (C1orf43), is a protein of growing interest in cancer research. Studies have identified NICE-3 as an oncogenic factor in hepatocellular carcinoma and lung adenocarcinoma. Its mechanism of action has been linked to the promotion of cell proliferation, colony formation, and cell cycle progression through the AKT/mTORC1 signaling pathway. Given its potential as a therapeutic target and biomarker, reliable methods for the detection and quantification of NICE-3 protein are essential for advancing research and drug development.

These application notes provide detailed protocols for the detection of NICE-3 protein using common laboratory techniques, including Western Blotting, Enzyme-Linked Immunosorbent Assay (ELISA), Immunohistochemistry (IHC), and Flow Cytometry.

## Quantitative Data Summary

The following tables summarize typical experimental parameters for the detection of NICE-3 protein. These values should be considered as a starting point, and optimization is recommended for specific experimental conditions.

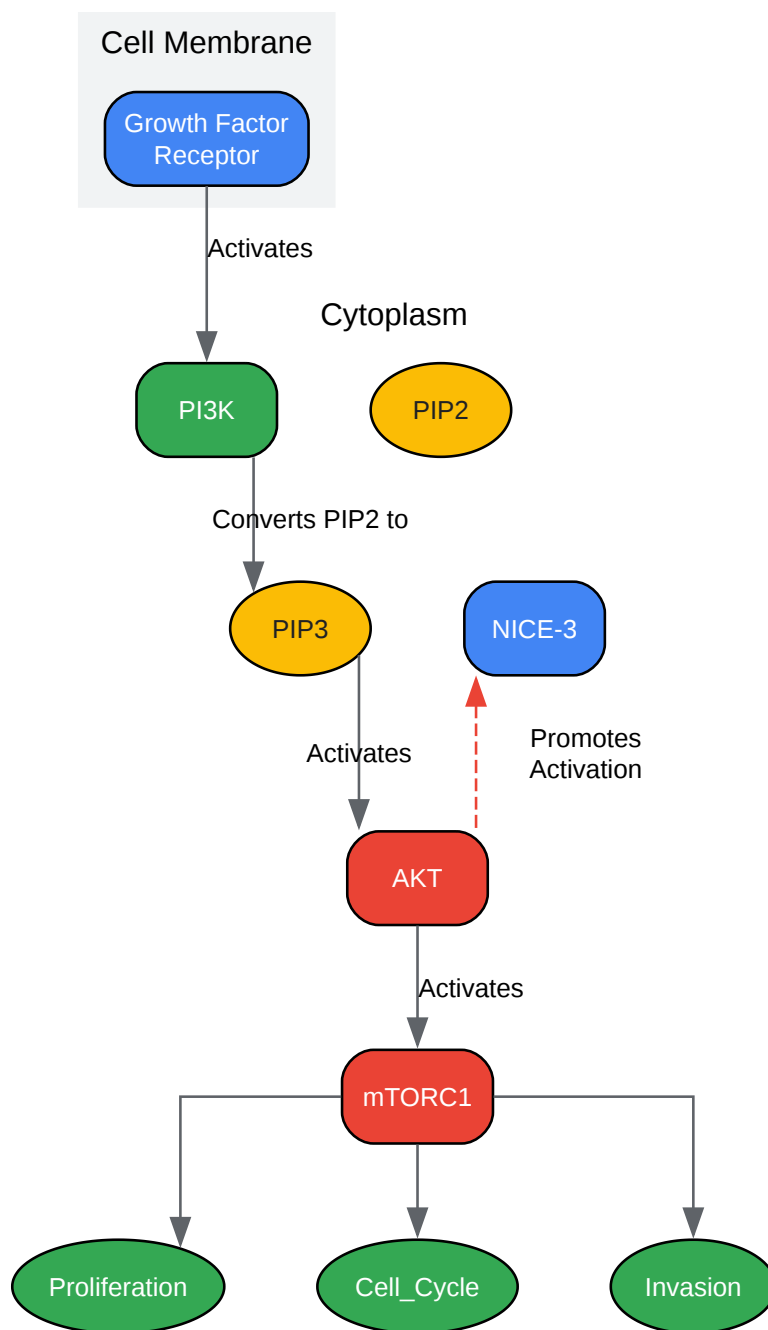
Technique	Parameter	Value/Range	Source
Western Blot	Primary Antibody Dilution	1:500 - 1:2000	Commercial Antibody Datasheet
Sample Type	Human Muscle Tissue Lysate	Commercial Antibody Datasheet	
Molecular Weight	~29 kDa	Commercial Antibody Datasheet	
Immunohistochemistry	Primary Antibody Dilution	1:50 - 1:200	Commercial Antibody Datasheet
Antigen Retrieval	Heat-induced (Citrate buffer, pH 6.0)	Generic Protocol	
Localization	Cytoplasmic	Commercial Antibody Datasheet	
ELISA	Sample Types	Serum, Plasma, Cell Culture Supernates, Cell Lysates, Tissue Homogenates	Commercial Kit Datasheet
Detection Range	Varies by kit	Commercial Kit Datasheet	
Flow Cytometry	Fixation	4% Paraformaldehyde	Generic Protocol
Permeabilization	Saponin or Triton X-100	Generic Protocol	

## Signaling Pathway and Experimental Workflows

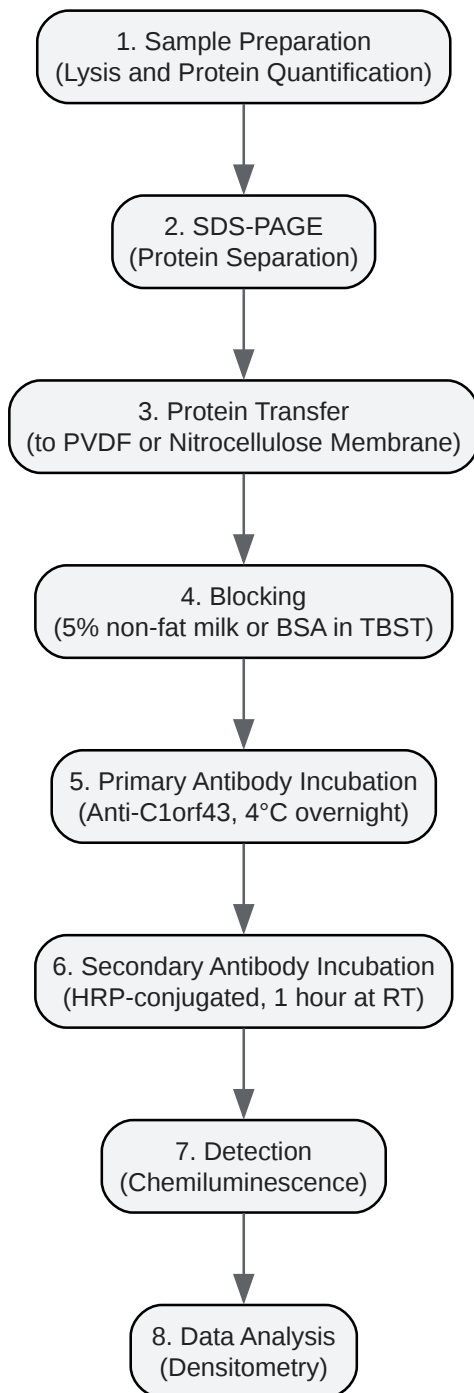
### NICE-3 Signaling Pathway

NICE-3 has been shown to be involved in the AKT/mTORC1 signaling pathway, which is a critical regulator of cell growth, proliferation, and survival. The following diagram illustrates the proposed mechanism.

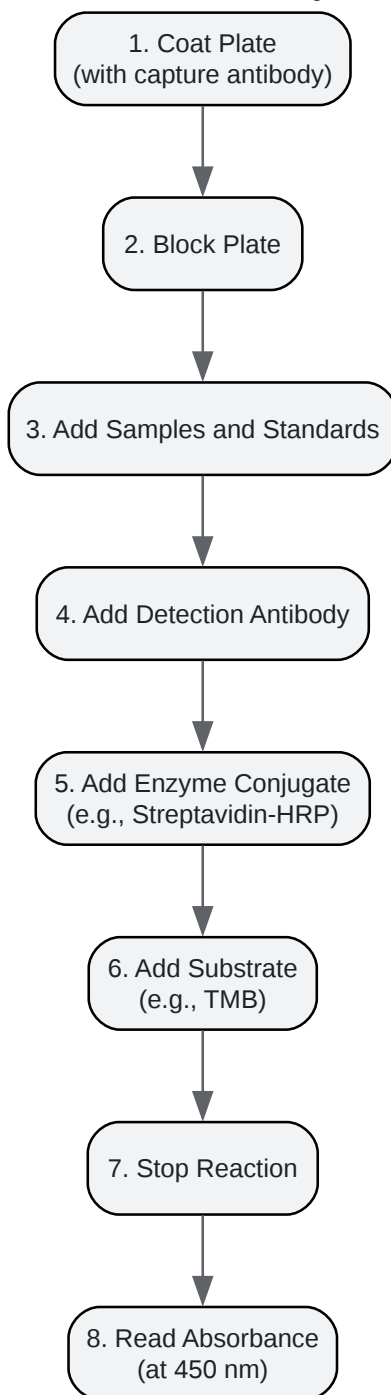
## NICE-3 in the AKT/mTORC1 Signaling Pathway



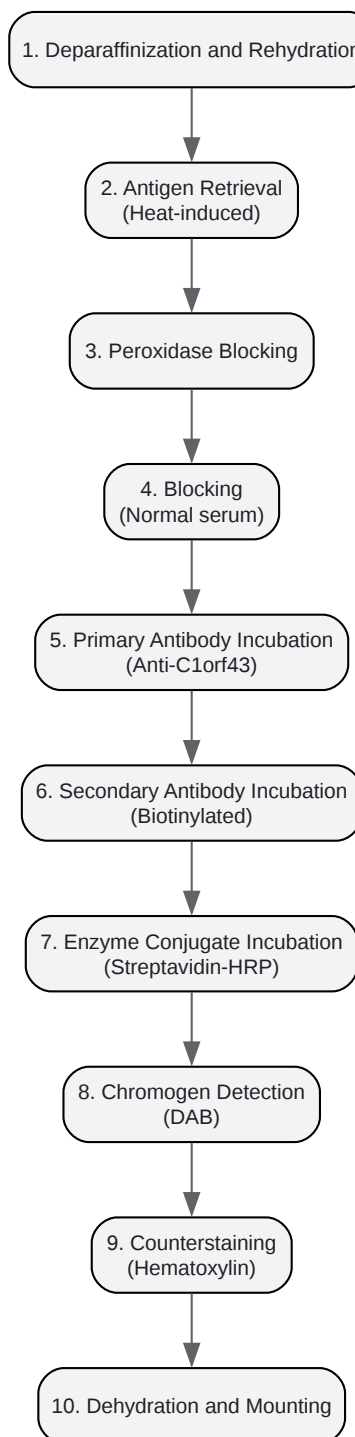
## Western Blot Workflow for NICE-3 Detection



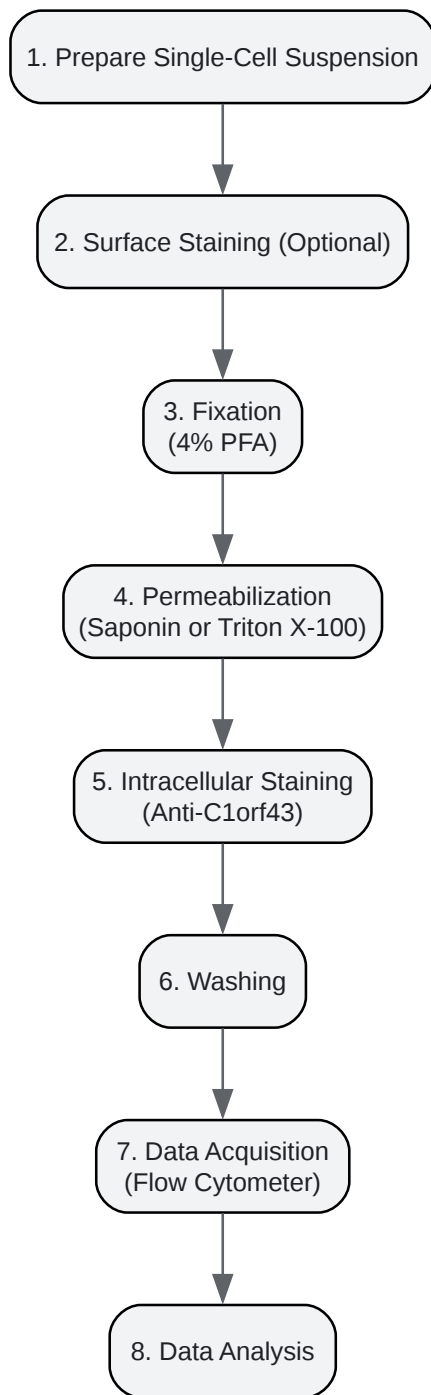
## ELISA Workflow for NICE-3 Quantification



## IHC Workflow for NICE-3 Localization



## Flow Cytometry Workflow for Intracellular NICE-3

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